

An In-Depth Technical Guide to 1-Benzoylpiperidine-2-carboxylic Acid

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Compound of Interest

Compound Name: *1-Benzoylpiperidine-2-carboxylic acid*

CAS No.: 78348-46-6

Cat. No.: B1269516

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Foreword: Situating 1-Benzoylpiperidine-2-carboxylic Acid in Modern Chemistry

1-Benzoylpiperidine-2-carboxylic acid (CAS No. 78348-46-6), also known as N-benzoyl-pipecolic acid, represents a fascinating intersection of a privileged structural motif and a non-proteinogenic amino acid. The benzoylpiperidine fragment is a well-established "privileged structure" in medicinal chemistry, forming the core of numerous bioactive compounds with a wide range of therapeutic applications, from neuropsychiatric to anticancer agents.^{[1][2]} Its prevalence stems from its metabolic stability and its capacity to act as a bioisostere of the piperazine ring, a common pharmacophore.^[3]

This guide provides an in-depth technical overview of **1-Benzoylpiperidine-2-carboxylic acid**, moving beyond a simple recitation of data to offer a cohesive narrative on its synthesis, characterization, and potential utility. We will explore the causality behind methodological

choices and provide validated protocols, empowering researchers to confidently synthesize, analyze, and strategically employ this compound in their research and development endeavors.

Section 1: Physicochemical and Structural Characteristics

1-Benzoylpiperidine-2-carboxylic acid is a racemic solid at room temperature, comprised of a piperidine ring N-acylated with a benzoyl group and featuring a carboxylic acid at the 2-position. This unique arrangement of functional groups—a tertiary amide, a carboxylic acid, and a chiral center—dictates its chemical behavior and potential for further synthetic elaboration.

Core Properties

A summary of the key physicochemical properties is presented below. These values are critical for experimental design, influencing decisions on solvent selection, purification strategies, and analytical method development.

Property	Value	Source(s)
CAS Number	78348-46-6	[1]
Molecular Formula	C ₁₃ H ₁₅ NO ₃	[1]
Molecular Weight	233.26 g/mol	[1]
IUPAC Name	1-benzoylpiperidine-2-carboxylic acid	[1]
Appearance	Solid (Typical)	[Commercial Suppliers]
XLogP3 (Predicted)	1.5	[1]
Hydrogen Bond Donors	1 (from COOH)	[1]
Hydrogen Bond Acceptors	3 (from C=O and COOH)	[1]
Rotatable Bonds	2	[Commercial Suppliers]

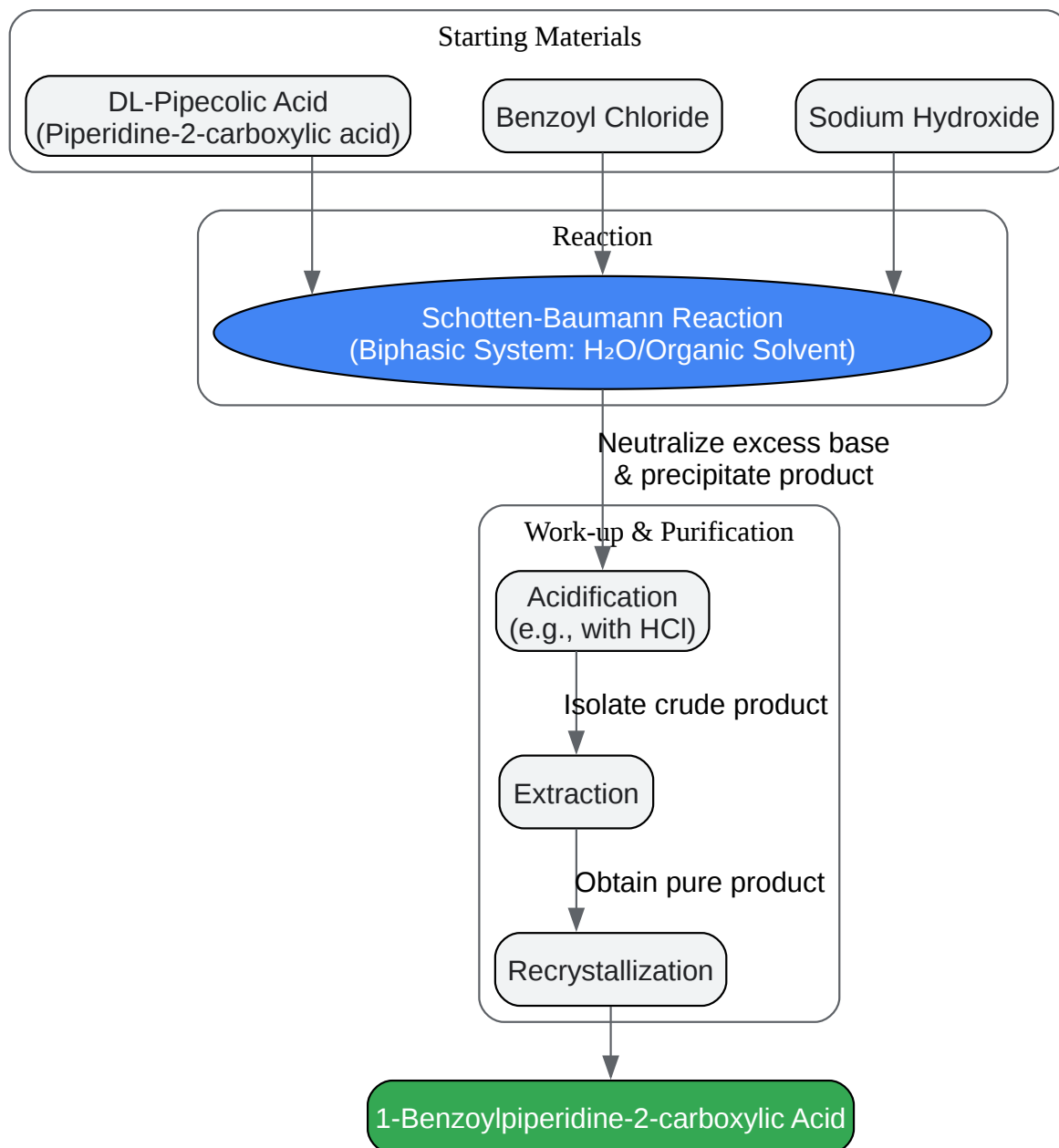
Section 2: Synthesis of 1-Benzoylpiperidine-2-carboxylic Acid

The synthesis of N-acylated amino acids is a cornerstone of organic and medicinal chemistry. For the preparation of **1-Benzoylpiperidine-2-carboxylic acid**, the Schotten-Baumann reaction is the most direct and reliable method. This reaction involves the acylation of an amine with an acid chloride under basic aqueous conditions.^[2]^[4] The choice of this method is predicated on its high efficiency, operational simplicity, and the use of readily available, inexpensive starting materials.

The causality behind the Schotten-Baumann conditions is elegant in its design. The reaction is conducted in a biphasic system (typically an organic solvent and water). The base (e.g., sodium hydroxide) resides in the aqueous phase and serves two critical functions: it neutralizes the hydrochloric acid byproduct, driving the reaction to completion, and it deprotonates the amine starting material to a small extent, maintaining a nucleophilic species.^[5] The organic phase dissolves the benzoyl chloride and the resulting amide product, preventing the hydrolysis of the acid chloride.^[2]

Synthetic Workflow Diagram

The logical flow of the synthesis from commercially available starting materials is depicted below.



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Caption: Workflow for the synthesis of **1-Benzoylpiperidine-2-carboxylic acid**.

Detailed Experimental Protocol

This protocol is a self-validating system; successful execution will yield a product whose analytical data matches the characterization profile outlined in Section 3.

Materials:

- DL-Pipecolic acid (piperidine-2-carboxylic acid)
- Benzoyl chloride
- Sodium hydroxide (NaOH)
- Dichloromethane (DCM) or Diethyl ether
- Hydrochloric acid (HCl), concentrated and 1M
- Deionized water
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware, magnetic stirrer, and separatory funnel

Procedure:

- **Dissolution of Starting Material:** In a round-bottom flask equipped with a magnetic stir bar, dissolve DL-Pipecolic acid (1.0 eq) in a 10% aqueous solution of sodium hydroxide (2.5 eq). Stir until a clear solution is obtained. Cool the flask in an ice bath to 0-5 °C.
 - **Causality:** The basic solution deprotonates the carboxylic acid and a portion of the secondary amine, rendering the pipecolic acid soluble and ensuring the amine is available for nucleophilic attack. Cooling is essential to control the exothermicity of the reaction and to minimize hydrolysis of the benzoyl chloride.
- **Acylation:** While vigorously stirring the cooled solution, add benzoyl chloride (1.1 eq) dropwise over 15-20 minutes. A white precipitate (the product) may begin to form.

- Causality: The dropwise addition of the highly reactive benzoyl chloride prevents localized heating and side reactions. Vigorous stirring is crucial to maximize the interfacial area between the aqueous and organic (benzoyl chloride) phases, thereby increasing the reaction rate.
- Reaction Completion: After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 1-2 hours. The reaction is complete when the characteristic smell of benzoyl chloride is no longer present.
- Work-up - Acidification: Cool the reaction mixture again in an ice bath and slowly acidify by adding concentrated HCl dropwise until the pH is approximately 2. This will cause the product to precipitate fully as a white solid.
 - Causality: Acidification protonates the carboxylate group, rendering the product insoluble in the aqueous phase and allowing for its isolation. It also neutralizes any remaining sodium hydroxide.
- Work-up - Extraction: Transfer the mixture to a separatory funnel. Extract the product into an organic solvent like dichloromethane (3 x volume of the aqueous phase). Combine the organic layers.
 - Causality: The organic solvent selectively dissolves the desired product, separating it from inorganic salts (like NaCl) that remain in the aqueous phase.
- Drying and Evaporation: Dry the combined organic extracts over anhydrous magnesium sulfate or sodium sulfate. Filter to remove the drying agent and concentrate the filtrate under reduced pressure to yield the crude product.
- Purification: The crude solid can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexanes, to afford pure **1-Benzoylpiperidine-2-carboxylic acid**.

Section 3: Analytical Characterization

Rigorous analytical characterization is paramount to confirm the identity and purity of the synthesized compound. The key techniques are Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework of the molecule. Due to rotational isomers (rotamers) around the amide C-N bond, some signals in both ^1H and ^{13}C NMR spectra may appear broadened or as a set of duplicate peaks at room temperature.

Predicted ^1H NMR (400 MHz, CDCl_3) Chemical Shifts (δ , ppm):

- 10.0 - 12.0 (br s, 1H): This very broad singlet corresponds to the acidic proton of the carboxylic acid group. Its broadness is due to hydrogen bonding and exchange.
- 7.30 - 7.50 (m, 5H): These signals represent the aromatic protons of the benzoyl group.
- ~5.4 (m, 1H): The proton at the chiral center (C2), adjacent to both the nitrogen and the carbonyl of the carboxylic acid. The chemical shift and multiplicity will be complex due to coupling with the C3 protons and the potential for rotamers.
- ~3.5 (m, 1H) & ~3.1 (m, 1H): These are the two diastereotopic protons on C6 of the piperidine ring.
- 1.3 - 2.4 (m, 6H): A complex series of multiplets corresponding to the remaining piperidine ring protons at C3, C4, and C5.

Predicted ^{13}C NMR (100 MHz, CDCl_3) Chemical Shifts (δ , ppm):[\[6\]](#)[\[7\]](#)

- ~175 - 180: The carbonyl carbon of the carboxylic acid group.[\[6\]](#)
- ~170 - 172: The carbonyl carbon of the tertiary amide (benzoyl group).
- ~135: The quaternary aromatic carbon of the benzoyl group attached to the carbonyl.
- 127 - 130: The remaining aromatic carbons of the benzoyl group.
- ~55 - 60: The chiral carbon at C2.
- ~45 - 50: The carbon at C6 of the piperidine ring.

- ~20 - 30: The carbons at C3, C4, and C5 of the piperidine ring.

Infrared (IR) Spectroscopy

IR spectroscopy is an excellent tool for identifying the key functional groups present in the molecule.

Wavenumber (cm ⁻¹)	Vibration	Functional Group
2500-3300 (broad)	O-H stretch	Carboxylic Acid
~1710	C=O stretch	Carboxylic Acid
~1630	C=O stretch	Tertiary Amide (Amide I band)
~1210-1320	C-O stretch	Carboxylic Acid

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, further confirming its structure.

Expected Fragmentation Pattern (Electron Ionization - EI):

- Molecular Ion (M⁺): m/z = 233
- Key Fragments:
 - m/z = 105: [C₆H₅CO]⁺ - The benzoyl cation, a very common and stable fragment.
 - m/z = 77: [C₆H₅]⁺ - The phenyl cation, from loss of CO from the benzoyl fragment.
 - Loss of COOH (45 Da) from the molecular ion.
 - Cleavage of the piperidine ring.

Chromatographic Analysis (HPLC)

Purity assessment is typically performed using High-Performance Liquid Chromatography (HPLC). A reverse-phase method would be appropriate for this compound.

Example HPLC Method:

- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m).
- Mobile Phase: A gradient of acetonitrile and water, with 0.1% formic acid or phosphoric acid added to both phases to ensure the carboxylic acid is protonated.[3]
- Detection: UV at ~230 nm (due to the benzoyl chromophore).
- Flow Rate: 1.0 mL/min.

This method would serve as a starting point and would require optimization for baseline separation from any starting materials or byproducts.

Section 4: Applications and Future Directions

While **1-Benzoylpiperidine-2-carboxylic acid** is primarily available as a research chemical and a building block for organic synthesis, its structural components suggest significant potential in drug discovery.

Role as a Synthetic Intermediate

The molecule possesses two key functional handles for further chemical modification:

- The Carboxylic Acid: This group can be readily converted into esters, amides, or reduced to an alcohol, allowing for the attachment of diverse chemical moieties. This is a standard approach in the synthesis of peptide-based drugs or in creating libraries of compounds for screening.
- The Aromatic Ring: The benzoyl group can be subjected to electrophilic aromatic substitution to introduce additional functionality, which can be used to modulate the electronic properties and steric profile of the molecule, a common strategy in structure-activity relationship (SAR) studies.[8]

Potential Pharmacological Relevance

The benzoylpiperidine scaffold is present in drugs targeting a multitude of receptors, including serotonin (5-HT) and dopamine receptors.[3] Furthermore, N-benzoyl amino acid derivatives

have been investigated for a range of biological activities, including as inhibitors of DNA methyltransferases and as antifungal agents.[9][10] Given this precedent, **1-Benzoylpiperidine-2-carboxylic acid** serves as an excellent starting point for the design and synthesis of novel therapeutic agents. Its rigidified amino acid structure could be valuable in probing the binding pockets of enzymes and receptors.

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Section 5: Safety and Handling

According to GHS classifications, **1-Benzoylpiperidine-2-carboxylic acid** is considered harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1]

Handling Precautions:

- Use in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, flush the affected area with copious amounts of water and seek medical attention.

Conclusion

1-Benzoylpiperidine-2-carboxylic acid is more than just a catalog chemical; it is a versatile building block grounded in the principles of privileged structures and non-natural amino acid chemistry. Its synthesis via the robust Schotten-Baumann reaction is straightforward, and its characterization can be achieved through standard analytical techniques. For the medicinal chemist or the synthetic organic chemist, this compound offers a valuable scaffold for the creation of novel molecules with the potential for significant biological activity. This guide has provided the foundational knowledge and practical protocols necessary to empower researchers to fully leverage the potential of this intriguing molecule.

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